

Application Notes & Protocols: Identifying CIRBP Target mRNAs using RNA Immunoprecipitation (RIP)

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Compound of Interest

Compound Name: *Cirtp*
CAS No.: 55673-61-5
Cat. No.: B1240068

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Cold-inducible RNA-binding protein (CIRBP) is a multifaceted protein crucial for cellular responses to a variety of environmental stressors, including mild cold shock (32-34°C), UV radiation, and hypoxia.[1] Structurally, CIRBP contains a consensus RNA-recognition motif (RRM) at its N-terminus and an arginine-rich motif (RGG) at its C-terminus, which together facilitate its binding to target messenger RNAs (mRNAs).[1] By interacting with the 3'-untranslated regions (3'-UTRs) of specific transcripts, CIRBP plays a significant role in post-transcriptional gene regulation, influencing mRNA stability and translation.[2] This regulation is pivotal in diverse biological processes such as cell proliferation, apoptosis, inflammation, and circadian rhythm control.[1][2]

Identifying the specific mRNA transcripts that CIRBP binds to is essential for understanding its molecular functions and its role in disease pathology. RNA Immunoprecipitation (RIP) is a powerful and widely used antibody-based technique to investigate these in vivo RNA-protein

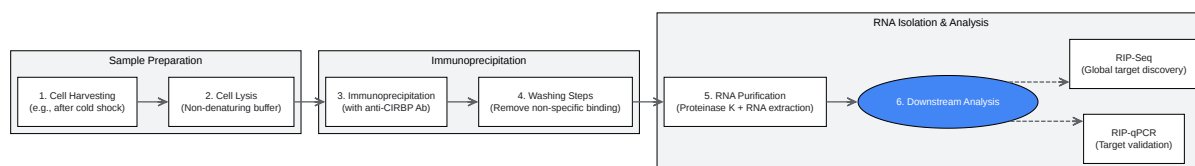
interactions.[3][4] The RIP assay allows for the isolation and subsequent identification of RNAs associated with a specific RNA-binding protein (RBP) from a cell lysate.[5][6] Following immunoprecipitation, the captured RNAs can be analyzed by quantitative PCR (RIP-qPCR) to validate known targets or by next-generation sequencing (RIP-Seq) for a transcriptome-wide discovery of novel targets.[3][7]

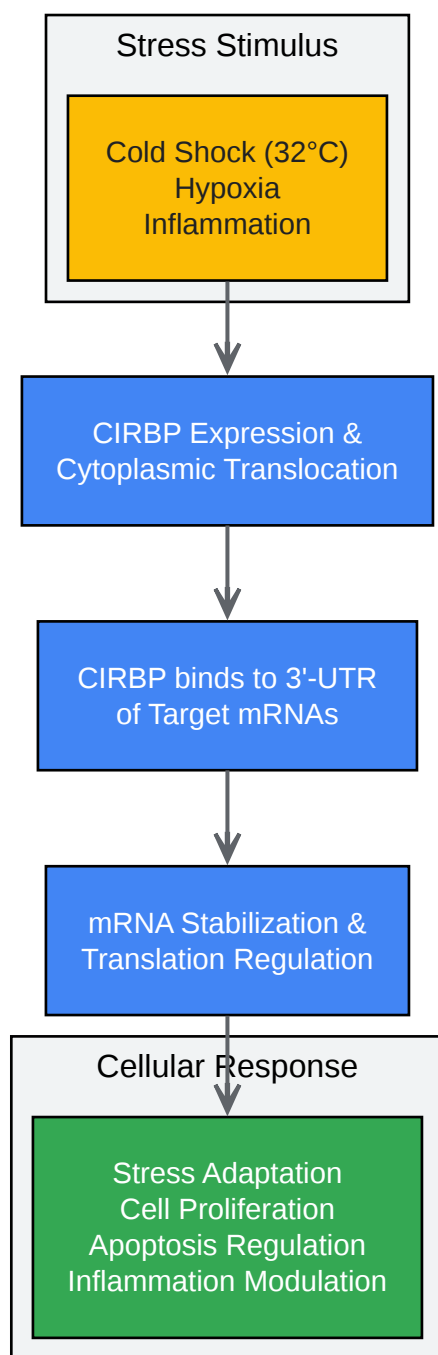
Principle of the RIP Assay

The RIP assay is designed to isolate a specific RNA-binding protein in a complex with its endogenously bound RNA molecules. The fundamental workflow involves lysing cells under conditions that preserve the integrity of these ribonucleoprotein (RNP) complexes. A specific antibody targeting the RBP of interest—in this case, CIRBP—is used to immunoprecipitate the entire complex from the cell lysate. A non-specific antibody, such as normal rabbit IgG, is used in parallel as a negative control to account for non-specific binding. The RNA is then purified from the immunoprecipitated complexes and analyzed. This technique provides a snapshot of the RNAs that were physically associated with the target protein within the cell at the time of harvesting.[4][6]

Experimental Workflow

The overall workflow for the RIP assay is depicted below.





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